

"N-(4-Bromobutoxy)phthalimide" safety, handling, and MSDS information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-(4-Bromobutoxy)phthalimide*

Cat. No.: *B1277281*

[Get Quote](#)

In-Depth Technical Guide: N-(4-Bromobutoxy)phthalimide

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety, handling, and Material Safety Data Sheet (MSDS) information for **N-(4-Bromobutoxy)phthalimide** (CAS No. 5093-32-3). The information herein is intended to support safe laboratory and research practices.


Chemical Identification and Physical Properties

N-(4-Bromobutoxy)phthalimide is a chemical intermediate utilized in various synthetic applications.

| Identifier | Value | Source |
|-------------------|--|-----------|
| Chemical Name | N-(4-Bromobutoxy)phthalimide | - |
| CAS Number | 5093-32-3 | [1][2][3] |
| Molecular Formula | C12H12BrNO3 | [1][2][3] |
| Molecular Weight | 298.13 g/mol | [2][3] |
| Appearance | Off-white to light yellow solid/powder | [3] |
| Melting Point | 70-72 °C | [2][3] |
| Boiling Point | 403.6 ± 47.0 °C (Predicted) | [3] |
| Density | 1.57 ± 0.1 g/cm ³ (Predicted) | [3] |

Hazard Identification and Classification

Based on available data, **N-(4-Bromobutoxy)phthalimide** is classified as an irritant. A comprehensive GHS classification from a verified Safety Data Sheet is not readily available. The following classification is inferred from older risk statements (R36/37/38).

- GHS Hazard Pictogram:
 -  alt text
- Signal Word: Warning
- Hazard Statements:
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.
- Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/eye protection/face protection.
- P302+P352: IF ON SKIN: Wash with plenty of water.
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P312: Call a POISON CENTER or doctor if you feel unwell.
- P332+P313: If skin irritation occurs: Get medical advice/attention.
- P337+P313: If eye irritation persists: Get medical advice/attention.
- P362+P364: Take off contaminated clothing and wash it before reuse.
- P403+P233: Store in a well-ventilated place. Keep container tightly closed.
- P405: Store locked up.
- P501: Dispose of contents/container to an approved waste disposal plant.[\[4\]](#)

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize risk.

Handling

- Work in a well-ventilated area, preferably under a chemical fume hood.
- Avoid generating dust.

- Avoid contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the work area.

Storage

- Store in a cool, dry, and well-ventilated place.
- Recommended storage temperature is between 2-8°C.[3]
- Keep container tightly closed when not in use.
- Store away from incompatible materials such as strong oxidizing agents.

Personal Protective Equipment (PPE)

The following personal protective equipment is recommended when handling **N-(4-Bromobutoxy)phthalimide**:

| Protection Type | Specification |
|------------------------|---|
| Eye/Face Protection | Safety glasses with side-shields or goggles. |
| Skin Protection | Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat. |
| Respiratory Protection | For operations where dust may be generated, a NIOSH-approved N95 or higher-rated particulate respirator is recommended. |

First-Aid Measures

In case of exposure, follow these first-aid procedures:

| Exposure Route | First-Aid Procedure |
|----------------|--|
| Inhalation | Remove the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[4][5] |
| Skin Contact | Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. If irritation persists, seek medical attention. |
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[5] |
| Ingestion | Do not induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[4] |

Fire-Fighting and Accidental Release Measures

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4]
- Specific Hazards: Thermal decomposition may produce carbon oxides (CO, CO₂), nitrogen oxides (NO_x), and hydrogen bromide gas.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

- **Personal Precautions:** Evacuate unnecessary personnel. Wear appropriate personal protective equipment. Avoid dust formation.
- **Environmental Precautions:** Prevent the material from entering drains or waterways.
- **Containment and Cleanup:** Carefully sweep up the spilled material and place it into a suitable, labeled container for disposal. Avoid creating dust. Clean the spill area with a wet cloth or paper towels and dispose of them as hazardous waste.

Toxicological and Ecotoxicological Information

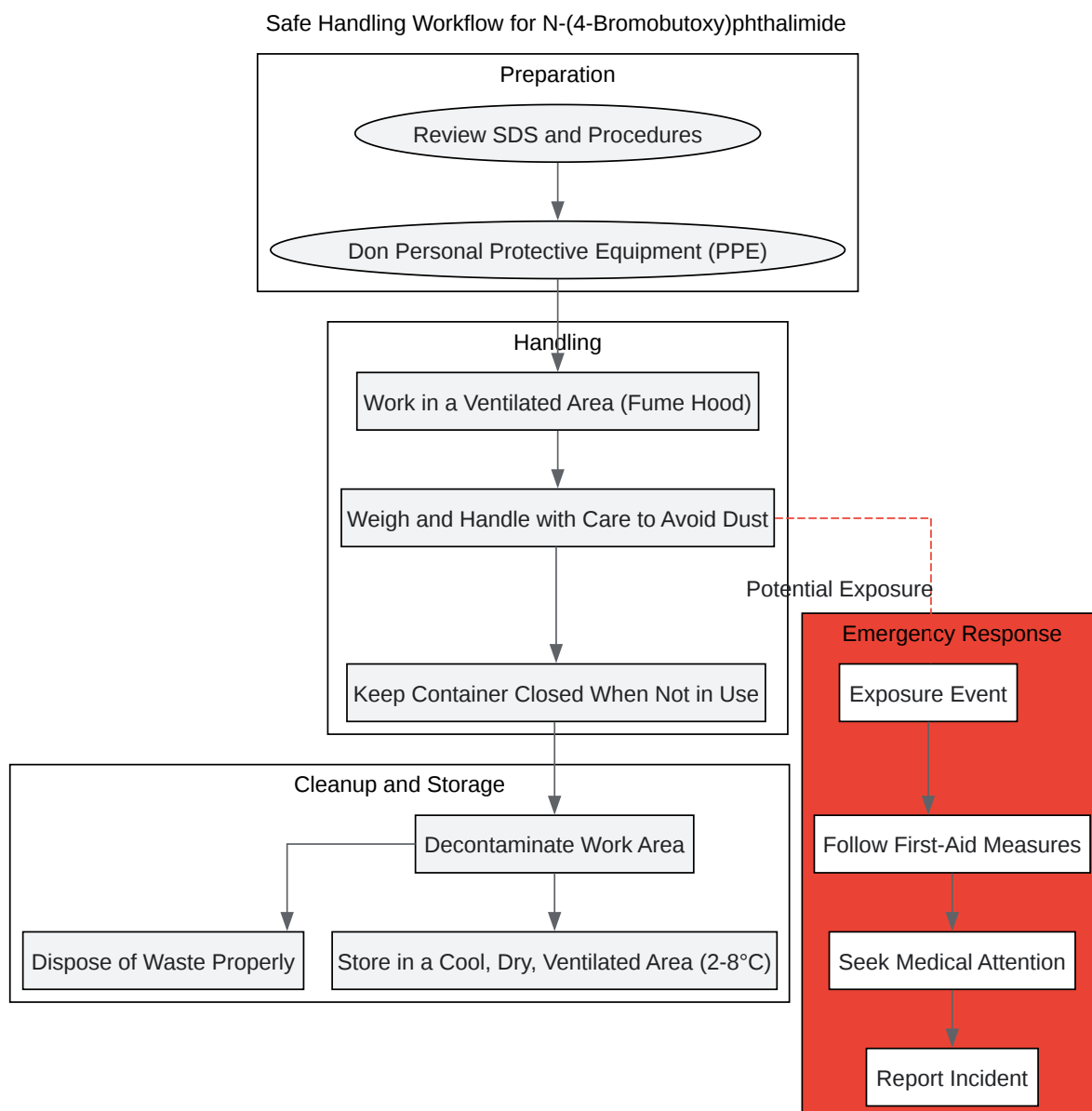
Detailed toxicological and ecotoxicological studies for **N-(4-Bromobutoxy)phthalimide** are not readily available in the public domain. As an irritant, it should be handled with care to avoid direct contact. The environmental fate and effects of this compound have not been fully investigated.

Experimental Protocols

Specific experimental protocols detailing the safety and toxicology of **N-(4-Bromobutoxy)phthalimide** are not available in published literature. Standard methodologies for assessing skin and eye irritation (e.g., OECD Guidelines) would be applicable.

Visualizations

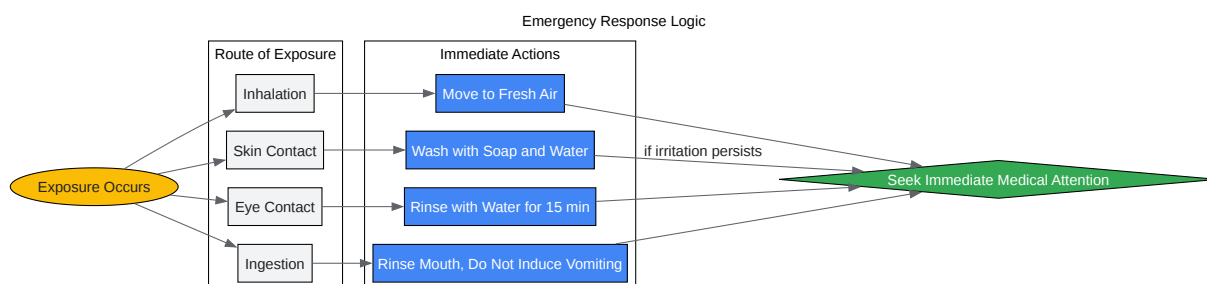
Safe Handling Workflow for N-(4-Bromobutoxy)phthalimide



[Click to download full resolution via product page](#)

Caption: A logical workflow for the safe handling of **N-(4-Bromobutoxy)phthalimide**.

Emergency Response Logic Diagram



[Click to download full resolution via product page](#)

Caption: Decision-making process for first aid following exposure.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. N-(4-Bromobutoxy)phthalimide, 98+%, Thermo Scientific 1 g | Buy Online | Thermo Scientific Alfa Aesar | Fisher Scientific [fishersci.co.uk]
- 3. N-(4-BROMOBUTOXY)PHTHALIMIDE | 5093-32-3 [amp.chemicalbook.com]
- 4. chemicalbook.com [chemicalbook.com]
- 5. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]

- To cite this document: BenchChem. ["N-(4-Bromobutoxy)phthalimide" safety, handling, and MSDS information]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1277281#n-4-bromobutoxy-phthalimide-safety-handling-and-msds-information\]](https://www.benchchem.com/product/b1277281#n-4-bromobutoxy-phthalimide-safety-handling-and-msds-information)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com